

Technical Support Center: 800CW Maleimide

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Compound of Interest

Compound Name: **800CW maleimide**

Cat. No.: **B12381099**

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the use of **800CW maleimide**, with a special focus on preventing its hydrolysis to ensure successful bioconjugation experiments.

Frequently Asked Questions (FAQs)

Q1: What is **800CW maleimide** and what is it used for?

IRDye® **800CW maleimide** is a near-infrared (NIR) fluorescent dye equipped with a maleimide reactive group.^{[1][2][3]} This maleimide group allows for the covalent labeling of biomolecules that contain thiol (sulphydryl) groups, such as cysteine residues in proteins and peptides.^{[4][5]} The resulting fluorescently labeled molecules are utilized in a variety of applications, including fluorescence microscopy, live-cell imaging, Western blots, flow cytometry, and *in vivo* imaging.

Q2: What is maleimide hydrolysis and why is it a concern?

Maleimide hydrolysis is a chemical reaction where the maleimide ring opens up to form a maleamic acid. This resulting product is unreactive towards thiol groups, meaning it can no longer participate in the desired conjugation reaction. This side reaction is a primary concern as it reduces the efficiency of the labeling reaction, leading to lower yields of the desired conjugate and potentially complicating purification processes.

Q3: What are the main factors that contribute to the hydrolysis of **800CW maleimide**?

The stability of the maleimide group is primarily influenced by the pH of the solution. The rate of hydrolysis significantly increases with a rise in pH. Temperature also plays a role, with higher

temperatures accelerating the rate of hydrolysis. Additionally, prolonged storage in aqueous solutions can lead to hydrolysis.

Q4: How should I store **800CW maleimide** to minimize hydrolysis?

To maintain the reactivity of **800CW maleimide**, it should be stored at -20°C in a dry, dark environment. It is recommended to prepare stock solutions in a dry, water-miscible organic solvent like anhydrous dimethyl sulfoxide (DMSO) or dimethylformamide (DMF) immediately before use. Aqueous solutions of the dye should be used promptly and any unused portion discarded. A stock solution of the dye in DMSO can be stored at -20°C for up to two weeks, protected from light and moisture.

Troubleshooting Guide

Problem: Low or no conjugation of **800CW maleimide** to my protein/peptide.

This is a common issue that can often be attributed to the hydrolysis of the maleimide group or other experimental factors. Follow these troubleshooting steps to improve your conjugation efficiency.

Step 1: Verify the pH of Your Reaction Buffer

- Question: What is the pH of your reaction buffer?
- Guidance: The optimal pH range for the thiol-maleimide conjugation reaction is between 6.5 and 7.5. Within this range, the thiol group is sufficiently nucleophilic to react efficiently with the maleimide, while the rate of maleimide hydrolysis remains relatively low. At pH values above 8.0, the hydrolysis of the maleimide group becomes significantly faster, and the maleimide can also react with primary amines, such as the side chain of lysine residues.
- Actionable Step: Prepare fresh reaction buffer and accurately measure its pH before initiating the conjugation. Common buffers used are phosphate-buffered saline (PBS), Tris, or HEPES at a pH between 7.0 and 7.5.

Step 2: Assess the Freshness of Your **800CW Maleimide** Solution

- Question: How was your **800CW maleimide** stored and prepared?

- Guidance: Maleimide reagents are susceptible to hydrolysis during storage, especially if exposed to moisture. Storing the dye in an aqueous solution for extended periods is not recommended.
- Actionable Step: Always prepare a fresh stock solution of **800CW maleimide** in anhydrous DMSO or DMF right before your experiment. If you have a previously prepared DMSO stock, ensure it has been stored correctly at -20°C and is not more than two weeks old.

Step 3: Control the Reaction Temperature

- Question: At what temperature are you performing the conjugation?
- Guidance: While many conjugations proceed well at room temperature, higher temperatures can increase the rate of hydrolysis.
- Actionable Step: If you suspect significant hydrolysis, consider performing the reaction at a lower temperature, such as 4°C. Be aware that the reaction rate will be slower, so you may need to increase the incubation time, for instance, to an overnight incubation.

Step 4: Ensure the Presence of Free Thiols

- Question: Have you confirmed that your protein or peptide has available free thiol groups?
- Guidance: Cysteine residues in proteins can form disulfide bonds, which are unreactive towards maleimides. These disulfide bonds may need to be reduced to generate free thiols for conjugation.
- Actionable Step: If necessary, reduce disulfide bonds using a reducing agent like TCEP (tris(2-carboxyethyl)phosphine) or DTT (dithiothreitol). If using DTT, it must be removed before adding the maleimide dye, as it contains a thiol group and will compete in the reaction. TCEP does not contain a thiol group and may not always require removal, but it can still react with maleimides, so optimization is necessary.

Step 5: Optimize the Molar Ratio of Dye to Protein

- Question: What is the molar ratio of **800CW maleimide** to your biomolecule?

- Guidance: A molar excess of the maleimide dye is typically used to ensure efficient labeling.
- Actionable Step: A good starting point is a 10-20 fold molar excess of dye to protein. However, this should be optimized for your specific protein and desired degree of labeling.

Quantitative Data Summary

The stability of the maleimide group is highly dependent on the pH of the environment. The following table summarizes the general relationship between pH and the rates of conjugation and hydrolysis.

pH Range	Thiol-Maleimide Conjugation Rate	Maleimide Hydrolysis Rate	Side Reactions with Amines	Recommendation
< 6.5	Slower	Minimal	No	Longer reaction times may be needed.
6.5 - 7.5	Optimal	Relatively Low	Minimal	Recommended range for efficient and specific conjugation.
> 7.5	Fast	Significantly Increased	Competitive reaction with primary amines.	Generally not recommended due to rapid hydrolysis and loss of specificity.
> 8.5	Fast	Very Rapid	Significant	Avoid this pH range for maleimide conjugation.

Experimental Protocols

Protocol: Conjugation of **800CW Maleimide** to a Thiol-Containing Protein

This protocol provides a general guideline for labeling a protein with **800CW maleimide**. Optimization may be required for specific applications.

Materials:

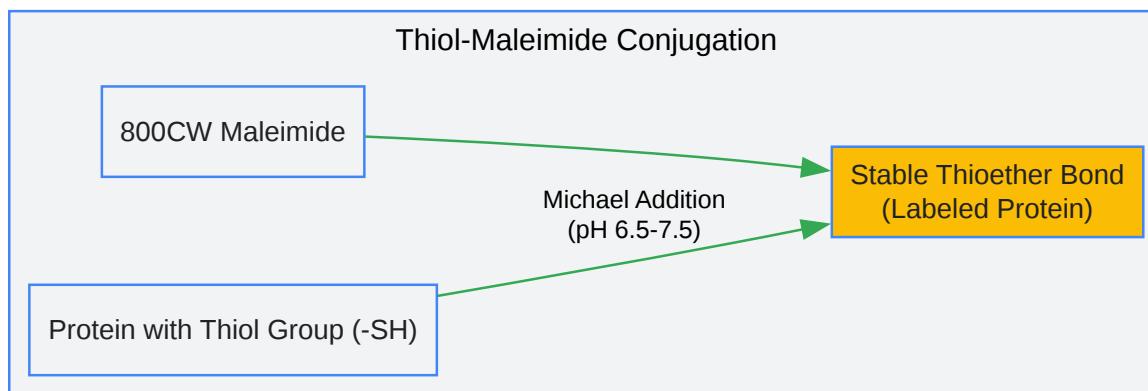
- **800CW Maleimide**
- Thiol-containing protein or peptide
- Anhydrous DMSO
- Reaction Buffer: Phosphate-buffered saline (PBS) or 100 mM sodium phosphate, 150 mM NaCl, pH 7.2.
- (Optional) Reducing agent: TCEP (tris(2-carboxyethyl)phosphine)
- Desalting column or other purification system (e.g., dialysis, HPLC).

Procedure:

- (Optional) Reduction of Disulfide Bonds:
 - If your protein contains disulfide bonds that need to be reduced to expose free thiols, dissolve the protein in the reaction buffer.
 - Add a 10-100 fold molar excess of TCEP.
 - Incubate for 20-30 minutes at room temperature.
- Preparation of **800CW Maleimide** Stock Solution:
 - Allow the vial of **800CW maleimide** to warm to room temperature before opening.
 - Prepare a 10 mM stock solution by dissolving the dye in anhydrous DMSO. Vortex briefly to ensure it is fully dissolved. This solution should be prepared fresh.
- Conjugation Reaction:

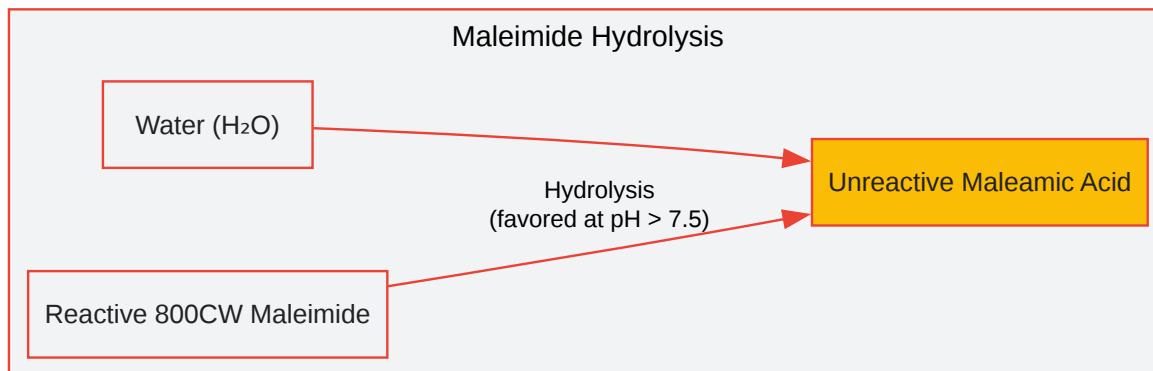
- To your protein solution, add the **800CW maleimide** stock solution to achieve a 10-20 fold molar excess of the dye.
- Mix gently and incubate for 2 hours at room temperature or overnight at 4°C, protected from light.
- Purification of the Conjugate:
 - Remove the unreacted dye and any byproducts by passing the reaction mixture through a desalting column.
 - Alternatively, dialysis or HPLC can be used for purification.
- Storage of the Conjugate:
 - Store the purified, labeled protein at 4°C, protected from light, for up to two weeks. For longer-term storage, it can be aliquoted and stored at -20°C.

Visualizations



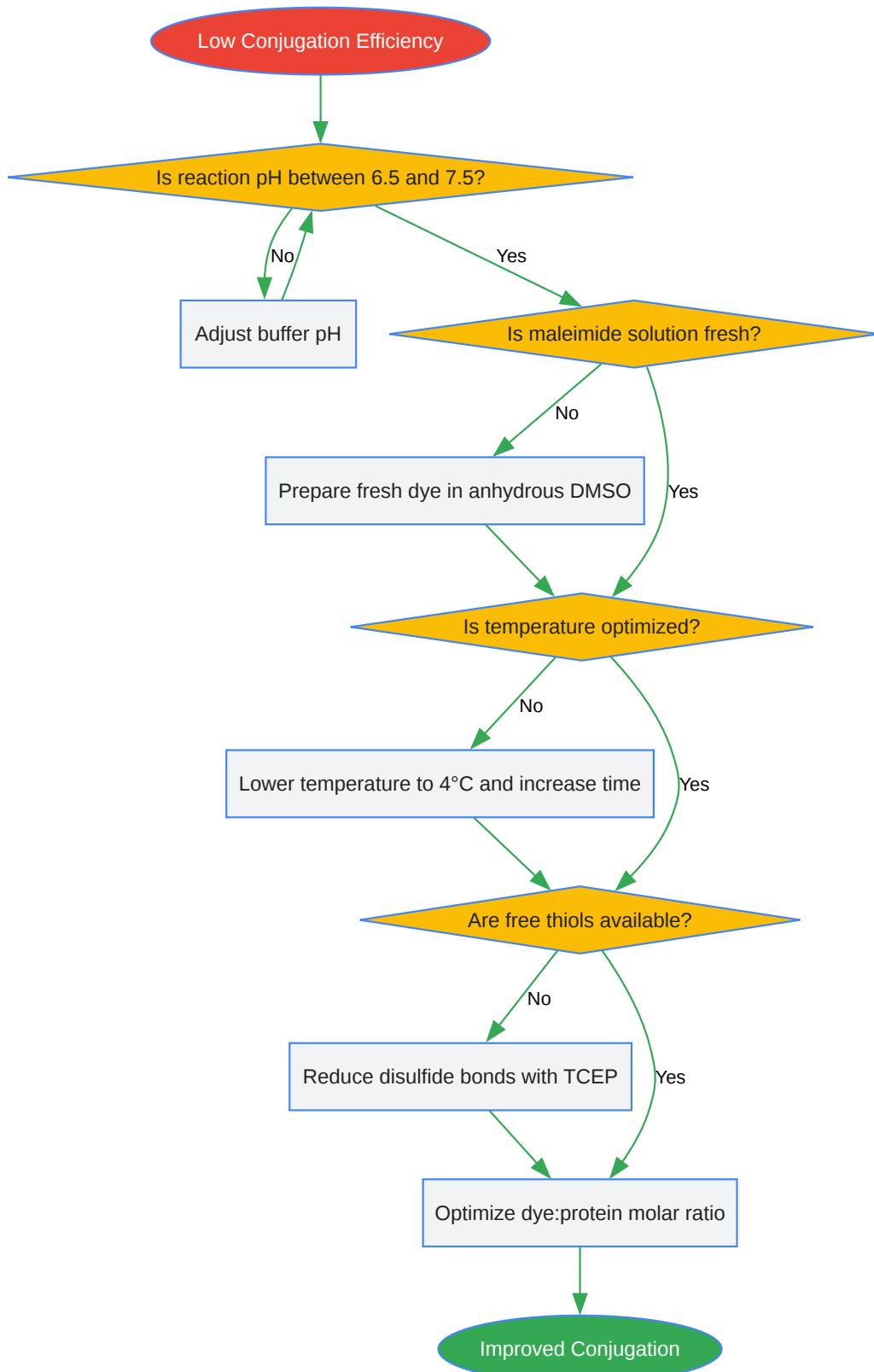
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Caption: Thiol-Maleimide Conjugation Workflow.



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Caption: Maleimide Hydrolysis Reaction.

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Caption: Troubleshooting Low Conjugation Efficiency.

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References

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